

3-(Cyclopentyloxy)benzaldehyde molecular structure and weight

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Compound of Interest

Compound Name: 3-(Cyclopentyloxy)benzaldehyde

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Technical Guide: 3-(Cyclopentyloxy)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential synthesis of **3-(Cyclopentyloxy)benzaldehyde**. It also explores the biological context of related compounds, offering insights for its application in research and drug development.

Molecular Structure and Properties

3-(Cyclopentyloxy)benzaldehyde is an aromatic aldehyde characterized by a benzaldehyde core with a cyclopentyloxy substituent at the meta position.

Molecular Structure

The structure of **3-(Cyclopentyloxy)benzaldehyde** is represented by the following diagram:

2D structure of **3-(Cyclopentyloxy)benzaldehyde**.

Quantitative Data Summary

The key physicochemical properties of **3-(Cyclopentyloxy)benzaldehyde** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ O ₂	[1]
Molecular Weight	190.24 g/mol	
CAS Number	273722-75-1	[1]
Canonical SMILES	O=Cc1cccc(OC2CCCC2)c1	
Physical State	Liquid	[2]
Purity	≥95%	[2]
MDL Number	MFCD04037397	[1] [2]

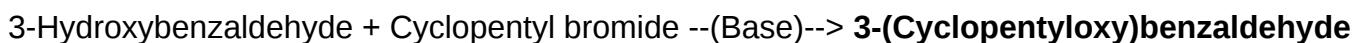
Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-(Cyclopentyloxy)benzaldehyde** is not readily available in the cited literature. However, a plausible and common method for the synthesis of aryl ethers is the Williamson ether synthesis. This reaction involves the deprotonation of a phenol to form a phenoxide, which then acts as a nucleophile to attack an alkyl halide.

Proposed Synthesis: Williamson Ether Synthesis

The proposed synthesis of **3-(Cyclopentyloxy)benzaldehyde** would involve the reaction of 3-hydroxybenzaldehyde with a cyclopentyl halide (e.g., cyclopentyl bromide) in the presence of a base.

Reaction Scheme:



General Experimental Protocol

The following is a general protocol for the Williamson ether synthesis, adapted for the synthesis of **3-(Cyclopentyloxy)benzaldehyde**.

- Reagents and Materials:

- 3-Hydroxybenzaldehyde
- Cyclopentyl bromide
- Potassium carbonate (K_2CO_3) or another suitable base
- Acetone or Dimethylformamide (DMF) as the solvent
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for workup and purification

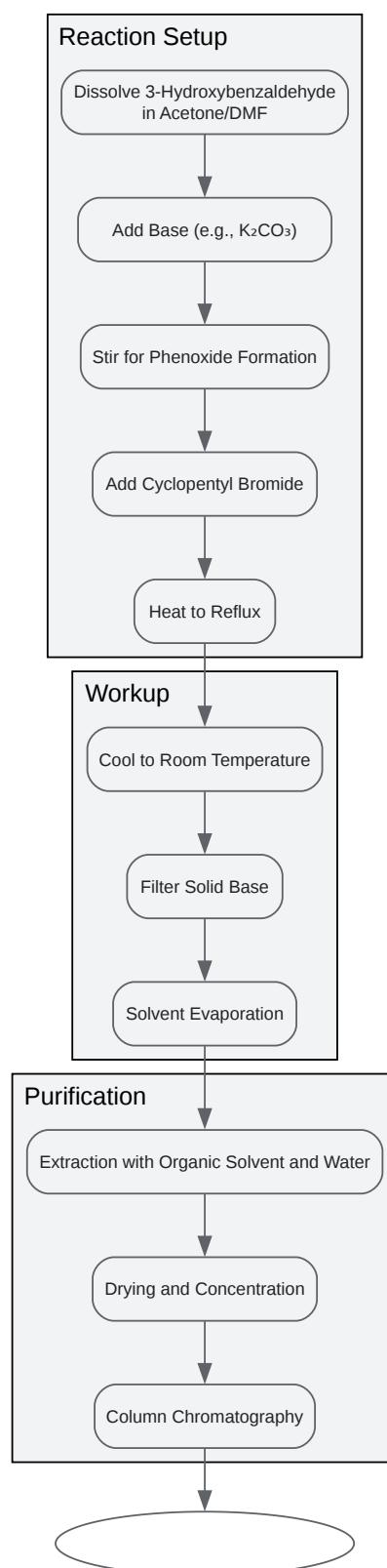
- Procedure:
 1. To a round-bottom flask, add 3-hydroxybenzaldehyde and the solvent (e.g., acetone).
 2. Add a molar excess of the base (e.g., 1.5 equivalents of potassium carbonate).
 3. Stir the mixture at room temperature for 30 minutes to facilitate the formation of the phenoxide.
 4. Add cyclopentyl bromide (1.1 to 1.2 equivalents) to the reaction mixture.
 5. Attach a reflux condenser and heat the mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
 6. After the reaction is complete, cool the mixture to room temperature.
 7. Filter the solid base and wash it with the solvent.

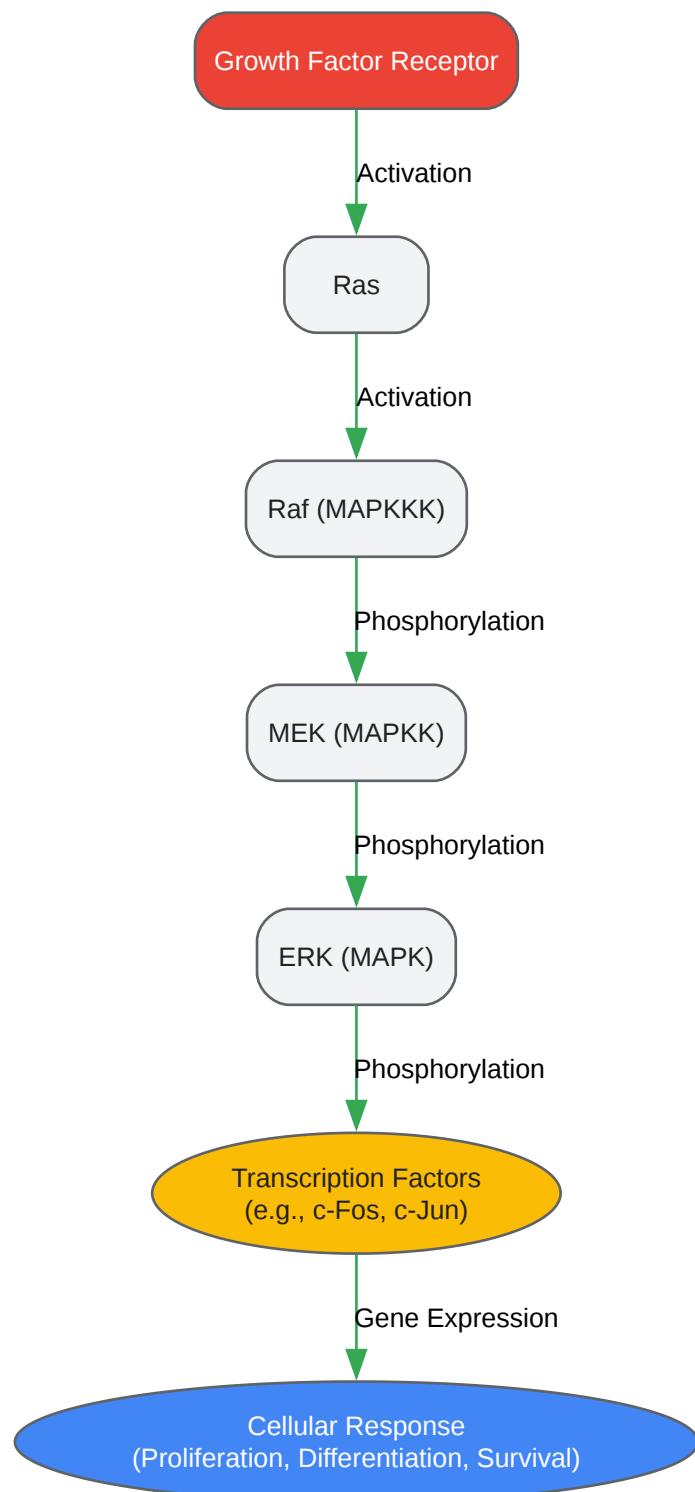
8. Remove the solvent from the filtrate using a rotary evaporator.
9. The crude product can be purified by extraction and column chromatography.
 - Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).
- Characterization:
 - The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the proposed experimental workflow for the synthesis of **3-(Cyclopentyloxy)benzaldehyde** via Williamson ether synthesis.





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References

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- 2. Hit2Lead | 3-(cyclopentyloxy)benzaldehyde | CAS# 273722-75-1 | MFCD04037397 | BB-4002831 [hit2lead.com]
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